

Safety and Handling of L-Valine-¹³C₅,¹⁵N: A Technical Guide

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Compound of Interest

Compound Name: L-Valine-13C₅,15N

Cat. No.: B136322

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety protocols and handling procedures for L-Valine-¹³C₅,¹⁵N, a stable isotope-labeled amino acid crucial for a range of applications in metabolic research, proteomics, and drug development. Stable isotope labeling offers a safe and powerful alternative to radioisotopes for tracing the metabolic fate of molecules.^[1]^[2] This document consolidates safety data, handling and storage recommendations, and general experimental considerations to ensure the safe and effective use of this compound in a laboratory setting.

Product Identification and Properties

L-Valine-¹³C₅,¹⁵N is a form of L-Valine where five carbon atoms are replaced with the stable isotope Carbon-13 (¹³C) and the nitrogen atom is replaced with the stable isotope Nitrogen-15 (¹⁵N).^[3] This labeling provides a distinct mass shift that allows it to be traced and quantified using mass spectrometry and NMR-based techniques.^[4]

Property	Value	Reference
Synonyms	(S)- α -Aminoisovaleric acid- $^{13}\text{C}_5,^{15}\text{N}$, L-2-Amino-3-methylbutanoic acid- $^{13}\text{C}_5,^{15}\text{N}$, L-Valine-ul- $^{13}\text{C},^{15}\text{N}$	[5]
CAS Number	202407-30-5	[5][6][7]
Molecular Formula	$^{13}\text{C}_5\text{H}_{11}^{15}\text{NO}_2$	[6]
Molecular Weight	123.10 g/mol	[5][6]
Appearance	Solid	[5]
Melting Point	295-300 °C (subl.)	[5]
Storage Temperature	Room temperature or -20°C (powder)	[5][6]

Hazard Identification and Safety Precautions

While some suppliers classify L-Valine- $^{13}\text{C}_5,^{15}\text{N}$ as not a hazardous substance or mixture, others indicate potential hazards.[8] It is prudent to handle all chemicals with care.

GHS Classification:

One safety data sheet has classified L-Valine- $^{13}\text{C}_5,^{15}\text{N}$ as follows:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.[6]
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.[6]
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects. [6]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[6]

- P270: Do not eat, drink or smoke when using this product.[6]
- P273: Avoid release to the environment.[6]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[6]
- P330: Rinse mouth.[6]
- P391: Collect spillage.[6]
- P501: Dispose of contents/container to an approved waste disposal plant.[6]

There is no specific quantitative toxicity data, such as an LD50 value, available for L-Valine-¹³C₅,¹⁵N in the provided search results.

First-Aid Measures

In case of exposure, follow these first-aid procedures:

Exposure Route	First-Aid Measures	Reference
Eye Contact	Remove contact lenses, if present. Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.	[6] [8]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.	[6] [8]
Inhalation	Move the person to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. Seek medical attention.	[6] [8]
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Call a physician.	[6] [8]

Handling and Storage

Proper handling and storage are essential to maintain the integrity and stability of L-Valine- $^{13}\text{C}_5,^{15}\text{N}$.

Handling:

- Avoid inhalation, and contact with eyes and skin.[\[6\]](#)[\[8\]](#)
- Avoid the formation of dust and aerosols.[\[6\]](#)[\[8\]](#)
- Use in a well-ventilated area, preferably with an appropriate exhaust ventilation system.[\[6\]](#)[\[8\]](#)
- Wear appropriate personal protective equipment (PPE).

Storage:

- Keep the container tightly sealed in a cool, well-ventilated area.[\[6\]](#)
- Protect from direct sunlight and sources of ignition.[\[6\]](#)
- Recommended storage is at -20°C for powder form or -80°C when in solvent.[\[6\]](#) However, some suppliers state that it can be stored at room temperature.[\[5\]](#)
- Stable isotope-labeled amino acid mixes are generally stable for up to two weeks when stored frozen, though some degradation of certain compounds may occur after three weeks.[\[9\]](#)

Incompatible Materials:

- Strong acids/alkalis and strong oxidizing/reducing agents.[\[6\]](#)

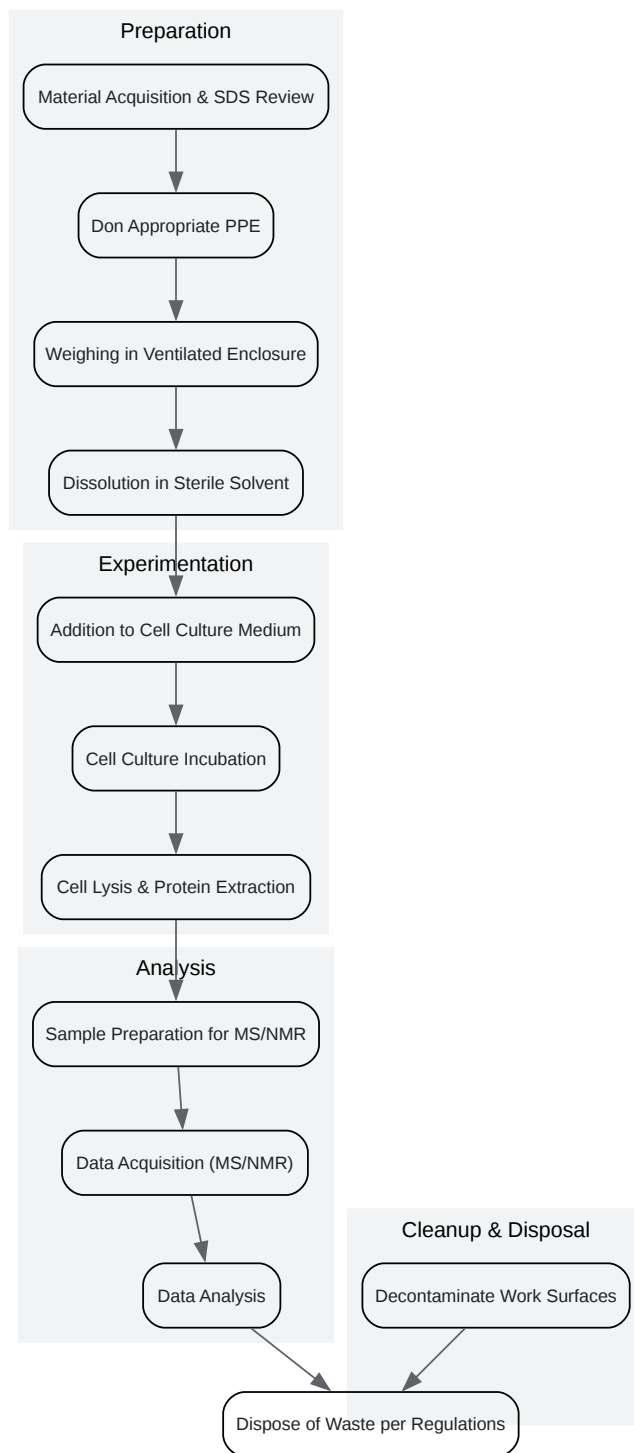
Personal Protective Equipment (PPE)

The following PPE is recommended when handling L-Valine-¹³C₅,¹⁵N:

PPE	Specification	Reference
Eye Protection	Safety goggles with side-shields.	[6]
Hand Protection	Protective gloves (e.g., nitrile rubber).	[5] [6]
Skin and Body Protection	Impervious clothing, such as a lab coat.	[6]
Respiratory Protection	A suitable respirator, such as a dust mask type N95 (US), should be used when dusts are generated.	[5] [6]

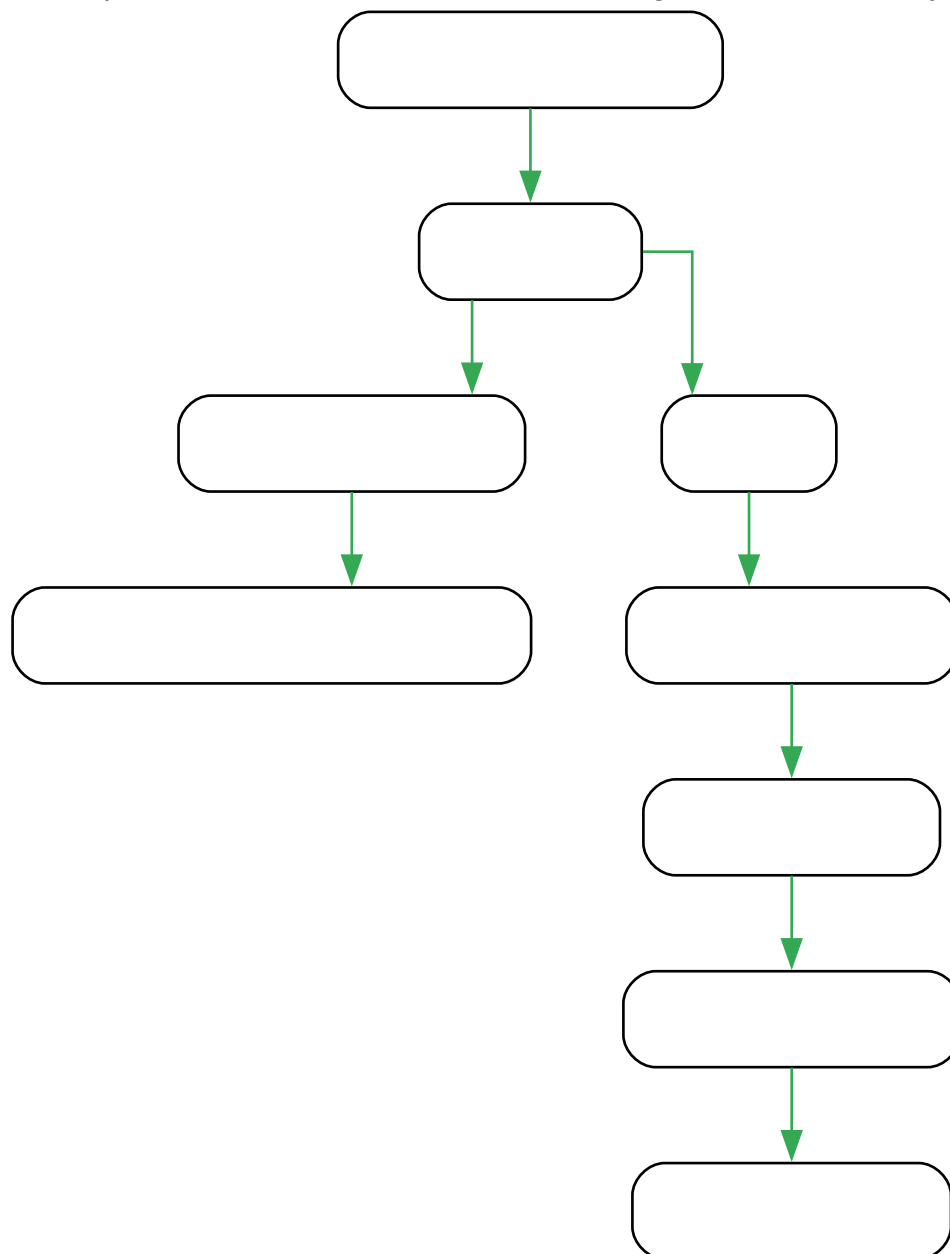
Experimental Protocols and Workflows

While specific experimental protocols are application-dependent, a general workflow for handling and using L-Valine- $^{13}\text{C}_5,^{15}\text{N}$ in a typical cell culture experiment (e.g., SILAC - Stable Isotope Labeling by Amino Acids in Cell Culture) is outlined below.

General Workflow for Handling L-Valine- $^{13}\text{C}_5,^{15}\text{N}$ [Click to download full resolution via product page](#)General laboratory workflow for using L-Valine- $^{13}\text{C}_5,^{15}\text{N}$.

Signaling Pathways and Applications

L-Valine, a branched-chain amino acid (BCAA), plays a role in various metabolic pathways.^[10] Its isotopically labeled form is used to trace these pathways. For example, it can be used to study protein synthesis and degradation, and the metabolism of BCAAs in various physiological and pathological states. The degradation of L-valine involves its conversion to propionyl-CoA.^[10]

Conceptual Use of L-Valine- $^{13}\text{C}_5,^{15}\text{N}$ in Tracing Metabolic Pathways[Click to download full resolution via product page](#)Tracing metabolic fate of L-Valine- $^{13}\text{C}_5,^{15}\text{N}$.

Accidental Release Measures

In the event of a spill, follow these procedures:

- **Personal Precautions:** Use full personal protective equipment. Avoid breathing vapors, mist, dust, or gas. Ensure adequate ventilation and evacuate personnel to safe areas.[\[8\]](#)
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains or water courses.[\[8\]](#)
- **Methods for Cleaning Up:** Absorb solutions with a liquid-binding material (e.g., diatomite, universal binders). Decontaminate surfaces and equipment by scrubbing with alcohol. Dispose of contaminated material according to regulations.[\[8\]](#)

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Hazardous Combustion Products:** Under fire conditions, may decompose and emit toxic fumes.[\[6\]](#)
- **Special Protective Equipment:** Wear self-contained breathing apparatus for firefighting if necessary.

Stability and Reactivity

- **Reactivity:** No data available.[\[6\]](#)
- **Chemical Stability:** Stable under recommended storage conditions.[\[6\]](#)
- **Possibility of Hazardous Reactions:** No data available.[\[6\]](#)
- **Conditions to Avoid:** No specific data available, but generally avoid extreme heat and moisture.
- **Incompatible Materials:** Strong acids/alkalis, strong oxidizing/reducing agents.[\[6\]](#)
- **Hazardous Decomposition Products:** No data available, other than under fire conditions.[\[6\]](#)

This guide is intended to provide comprehensive safety and handling information for L-Valine- $^{13}\text{C}_5,^{15}\text{N}$ based on currently available data. It is essential for all users to review the most current Safety Data Sheet from their supplier before use and to adhere to all institutional safety protocols.

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